

An In-depth Technical Guide to Dibutyl Sulfide: Molecular Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: *Dibutyl sulfide*

Cat. No.: *B166003*

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Introduction

Dibutyl sulfide, a symmetric thioether, is an organosulfur compound with the chemical formula $C_8H_{18}S$.^{[1][2]} Also known as butyl sulfide or 1-(butylsulfanyl)butane, it is a colorless to pale yellow liquid with a characteristic herbaceous, green, garlic-like odor.^{[3][4]} This compound is found naturally in some foods, such as raw cabbage and cooked beef, and is utilized as a flavoring agent.^[3] In the laboratory and industrial settings, **dibutyl sulfide** serves as a solvent, a reagent in organic synthesis, and an intermediate for producing various materials, including pharmacological drugs, chemical-resistant polymers, and lubricant additives.

Molecular Structure and Formula

Dibutyl sulfide consists of a central sulfur atom bonded to two n-butyl groups. The molecule is an aliphatic sulfide.

Molecular Formula: $C_8H_{18}S$

SMILES: CCCCSCCCC

InChI Key: HTIRHQRTDBPHNZ-UHFFFAOYSA-N

Below is a diagram illustrating the molecular structure of **dibutyl sulfide**.

Molecular Structure of **Dibutyl Sulfide**

Physicochemical Properties

A summary of the key physical and chemical properties of **dibutyl sulfide** is presented in the table below. This data is essential for its handling, storage, and application in various experimental and industrial processes.

Property	Value	Reference
Molecular Weight	146.29 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Herbaceous, green, garlic, onion-like	
Melting Point	-76 °C	
Boiling Point	188-189 °C	
Density	0.838 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.452	
Flash Point	65.56 °C (150.01 °F)	
Vapor Pressure	5.17 mmHg at 37.7 °C	
Vapor Density	5.07 (vs air)	
Solubility	Slightly miscible with water; Miscible with olive oil and almond oil	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **dibutyl sulfide**.

Spectroscopic Data	Key Features	Reference
Mass Spectrometry (GC-MS)	m/z peaks at 61.0 (99.99%), 56.0 (95.56%), 29.0 (51.67%), 41.0 (48.73%), 146.0 (33.32%)	
Infrared (IR) Spectrum	Data available from NIST Chemistry WebBook	

Experimental Protocols

Synthesis of Dibutyl Sulfide

Dibutyl sulfide can be synthesized via the reaction of an alkyl halide with a sulfur source. A common laboratory-scale synthesis involves the reaction of n-butyl bromide with sodium sulfide.

Method 1: From Butyl Bromide and Sodium Sulfide

This method involves the reaction of butyl bromide and sodium sulfide in boiling ethanol.

- Reactants:
 - n-Butyl bromide
 - Sodium sulfide
 - Ethanol (solvent)
- Procedure:
 - Dissolve sodium sulfide in ethanol.
 - Add n-butyl bromide to the solution.
 - Heat the mixture to boiling and reflux for a specified time.
 - After cooling, the product can be isolated through extraction and purified by distillation.

Method 2: Detailed Protocol with Sodium Sulfide Nonahydrate

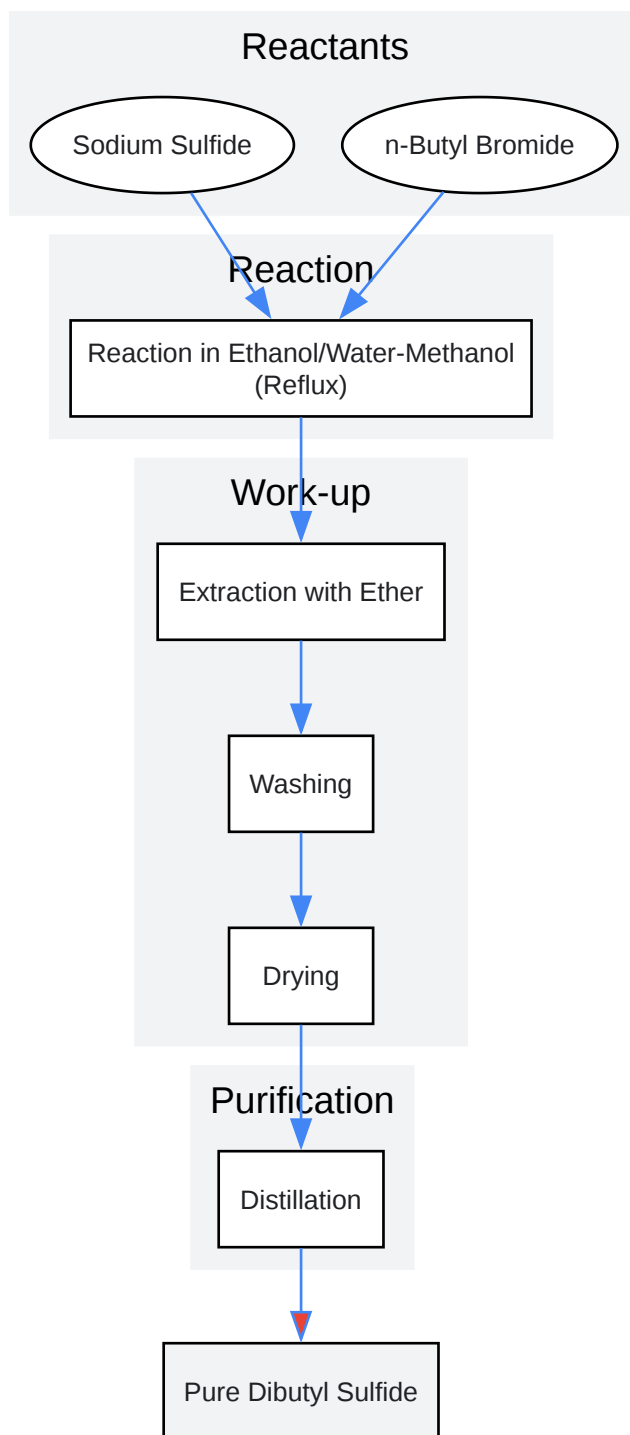
A more detailed procedure is provided below:

- Reactants:
 - 1.5 mole of sodium sulfide nonahydrate
 - 2 moles of n-butyl bromide
 - 250 ml of water
 - 50 ml of methanol
- Apparatus:
 - Three-necked flask
 - Reflux condenser
 - Dropping funnel
 - Stirrer
- Procedure:
 - Dissolve 1.5 mole of sodium sulfide nonahydrate in 250 ml of water and 50 ml of methanol in the three-necked flask.
 - Add 2 moles of n-butyl bromide to the mixture via the dropping funnel.
 - Boil the mixture under reflux with very vigorous stirring for 5 hours.
 - After cooling, extract the reaction mixture with ether.
 - Separate the ethereal layer and extract the aqueous solution several more times with ether.

- Combine the organic phases and wash with 10% sodium carbonate solution and then with water.
- Dry the organic layer with calcium chloride.
- Distill the **dibutyl sulfide**. The expected yield is around 70%, with a boiling point of 75 °C at 10 mmHg.

The following diagram illustrates the general workflow for the synthesis of **dibutyl sulfide**.

Synthesis Workflow of Dibutyl Sulfide

[Click to download full resolution via product page](#)Synthesis Workflow of **Dibutyl Sulfide**

Applications

Dibutyl sulfide has a range of applications in both research and industry:

- **Flavoring Agent:** It is used as a flavoring agent in the food industry.
- **Organic Synthesis:** It serves as a solvent and a reagent in various organic reactions.
- **Intermediate:** It is an intermediate in the synthesis of:
 - Property-enhancing additives
 - Pharmacological drugs
 - Chemical resistant polymers
 - Detergents and rubber antioxidants
- **Other Industrial Uses:** It is also employed as an agricultural intermediate, a sulfiding agent, a refinery catalyst, a lubricant additive, a gas odorant, and a processing aid in mining.

Safety and Handling

Dibutyl sulfide is a combustible liquid and can cause skin and serious eye irritation. It may also be harmful if swallowed and enters the airways. Proper personal protective equipment, including gloves and eye protection, should be worn when handling this chemical. It should be stored in a well-ventilated place, away from heat, sparks, and open flames.

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